

A Technical Guide to Commercial Deltamethrin-d5 Standards for Researchers

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Compound of Interest

Compound Name: Deltamethrin-d5

Cat. No.: B1670228

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For researchers, scientists, and professionals in drug development, the accurate quantification of deltamethrin is crucial. This guide provides an in-depth overview of commercially available **Deltamethrin-d5**, a deuterated internal standard essential for precise analysis by mass spectrometry. This document details the specifications of available standards, comprehensive experimental protocols for their use, and a typical analytical workflow.

Commercial Suppliers of Deltamethrin-d5 Standard

The selection of a suitable internal standard is paramount for achieving accurate and reproducible results in analytical chemistry. **Deltamethrin-d5** is offered by several reputable suppliers, each providing products with specific characteristics. A summary of key quantitative data from prominent vendors is presented below to facilitate comparison. It is important to note that while general specifications are provided, lot-specific details are available on the Certificate of Analysis (CoA) from each supplier.

| Supplier | Product Name | Catalog Number | Purity | Isotopic Purity | Format | Storage Conditions |
|-----------------|---|----------------|------------------|----------------------------------|---------|--------------------|
| Sigma-Aldrich | Deltamethrin n-(phenoxy-d5) | 76112 | ≥95.0% (HPLC) | Not specified | Neat | 2-8°C |
| Cayman Chemical | Deltamethrin-d5 | 34172 | - | ≥99% deuterated forms (d1-d5) | Solid | -20°C |
| LGC Standards | Deltamethrin-d5 (Mixture of Diastereomers) | TRC-D230702 | >95% (HPLC) | Not specified | Neat | -20°C |
| GlpBio | Deltamethrin-d5 | GC91130 | >98.00% | Not specified | Solid | -20°C |
| Clearsynth | Deltamethrin D5 | CS-O-13201 | Not specified | Not specified | Inquire | Inquire |

Experimental Protocols: Quantification of Deltamethrin using Deltamethrin-d5

The use of a deuterated internal standard like **Deltamethrin-d5** is the gold standard for the quantification of deltamethrin in complex matrices such as food and environmental samples. The internal standard is added at a known concentration at the beginning of the sample preparation process, allowing for the correction of analyte loss during extraction and cleanup, as well as compensating for matrix effects during instrumental analysis.

Sample Preparation: QuEChERS Method for Produce Samples

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food.[1][2][3][4][5] The following is a typical QuEChERS protocol for the extraction of deltamethrin from fruit or vegetable samples:

- **Homogenization:** Weigh 10-15 g of a representative, homogenized sample into a 50 mL centrifuge tube. For dry samples, it may be necessary to add a specific amount of water to improve extraction efficiency.
- **Internal Standard Spiking:** Add a precise volume of a standard solution of **Deltamethrin-d5** in a suitable solvent (e.g., acetonitrile) to the sample. The concentration of the spiking solution should be chosen to yield a final concentration in the sample extract that is comparable to the expected concentration of the native deltamethrin.
- **Extraction:** Add 10-15 mL of acetonitrile to the centrifuge tube. Cap the tube and shake vigorously for 1 minute.
- **Salting-Out:** Add a pre-packaged salt mixture, typically containing anhydrous magnesium sulfate and sodium chloride or sodium acetate, to the tube. The salts aid in the partitioning of the analytes into the acetonitrile layer and remove water. Immediately shake the tube vigorously for another minute.
- **Centrifugation:** Centrifuge the tube at a specified speed (e.g., 4000 rpm) for 5 minutes to separate the acetonitrile layer from the aqueous and solid phases.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a sorbent material, such as primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove non-polar interferences like fats. Vortex the tube for 30 seconds.
- **Final Centrifugation:** Centrifuge the d-SPE tube to pellet the sorbent material.
- **Analysis:** The final, cleaned extract is ready for analysis by LC-MS/MS or GC-MS.

Instrumental Analysis: LC-MS/MS and GC-MS

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):

LC-MS/MS is a highly sensitive and selective technique for the quantification of deltamethrin. The following are typical parameters for an LC-MS/MS method:

- **LC Column:** A C18 reversed-phase column is commonly used.
- **Mobile Phase:** A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with a modifier like ammonium formate or formic acid to improve ionization.
- **Ionization:** Electrospray ionization (ESI) in positive ion mode is typically employed.
- **MS/MS Detection:** Multiple Reaction Monitoring (MRM) is used for quantification. The precursor ion (the protonated or ammoniated molecule) of both deltamethrin and **Deltamethrin-d5** is selected in the first quadrupole, fragmented in the collision cell, and specific product ions are monitored in the third quadrupole.

Typical MRM Transitions:

| Compound | Precursor Ion (m/z) | Product Ion 1 (m/z) | Product Ion 2 (m/z) |
|-----------------|---------------------|---------------------|---------------------|
| Deltamethrin | 506.0 | 281.1 | 253.1 |
| Deltamethrin-d5 | 511.0 | 286.1 | 253.1 |

Note: The exact m/z values may vary slightly depending on the adduct formed and the instrument used.

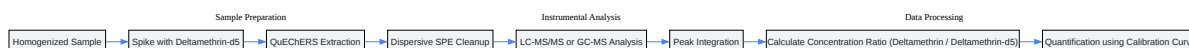
Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is another powerful technique for deltamethrin analysis, particularly for less polar compounds.

- **GC Column:** A low-polarity capillary column, such as a DB-5ms, is typically used.
- **Injection:** A splitless or pulsed splitless injection is common to maximize sensitivity.
- **Ionization:** Electron ionization (EI) is the most common ionization technique for GC-MS.
- **MS Detection:** Selected Ion Monitoring (SIM) or MRM can be used for quantification.

Analytical Workflow

The following diagram illustrates a typical workflow for the quantitative analysis of deltamethrin in a sample using **Deltamethrin-d5** as an internal standard.



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A typical analytical workflow for deltamethrin quantification.

Signaling Pathways and Logical Relationships

While deltamethrin's primary mode of action is the modulation of voltage-gated sodium channels in insects, leading to paralysis and death, this guide focuses on the analytical workflow for its detection. The logical relationship in the analytical process is a linear progression from sample receipt to final quantification, as depicted in the workflow diagram above. The core principle is the use of an isotopically labeled internal standard to ensure the accuracy of the final reported concentration by correcting for variations throughout the analytical process.

This technical guide provides a foundational understanding for researchers and scientists working with **Deltamethrin-d5**. For specific applications, further method development and validation are essential to ensure the quality and reliability of the analytical data.

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